

Application Note: 7-Hydroxy-5,8-Dimethoxyflavone Dosage & Protocols for Cell Lines

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Compound of Interest

Compound Name: 7-Hydroxy-5,8-Dimethoxyflavone

CAS No.: 3316-54-9

Cat. No.: B11831921

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Executive Summary & Compound Profile

7-Hydroxy-5,8-Dimethoxyflavone (often referred to as Moslosooflavone or 7-O-Methylwogonin) is a bioactive flavonoid isolated from *Scutellaria barbata* (Ban-Zhi-Lian), *Andrographis paniculata*, and *Mosla soochouensis*. Unlike its structural analog Wogonin (5,7-dihydroxy-8-methoxyflavone), the methylation at the 7-position significantly alters its lipophilicity and metabolic stability, enhancing its bioavailability and cellular uptake.

Key Biological Mechanisms:

- **MET Receptor Inhibition:** Direct binding and inhibition of the c-MET receptor tyrosine kinase.
- **PI3K/AKT Suppression:** Downstream blockage of survival signaling, leading to apoptosis.
- **NF- κ B Modulation:** Potent inhibition of pro-inflammatory cytokines (TNF- α , IL-1 β) in macrophages.

- MDR Reversal: Modulation of ABCB1 (P-glycoprotein) transporters in multidrug-resistant cancer lines.

Preparation & Handling

Solubility & Stock Solution

This compound is lipophilic and poorly soluble in water. Improper solubilization will lead to micro-precipitation in cell culture media, causing false-negative cytotoxicity results.

Solvent	Max Solubility	Storage Stability	Notes
DMSO	~30 mg/mL (100 mM)	6 Months at -20°C	Recommended. Freeze/thaw cycles degrade potency. Aliquot immediately.
Ethanol	< 1 mg/mL	Poor	Not recommended for stock solutions.
Water	Insoluble	N/A	Do not use.

Protocol: 10 mM Stock Preparation

- Weigh 2.98 mg of **7-Hydroxy-5,8-Dimethoxyflavone** powder.
- Dissolve in 1.0 mL of sterile, cell-culture grade DMSO (Dimethyl Sulfoxide).
- Vortex vigorously for 30 seconds until the solution is clear yellow.
- Sterilization: Do not filter sterilize small volumes (loss of compound). Perform preparation in a laminar flow hood using sterile DMSO.
- Aliquot: Dispense into 20 µL or 50 µL aliquots in light-protected (amber) microtubes.
- Storage: Store at -20°C (short term) or -80°C (long term).

Dosage Optimization Strategy

Cytotoxicity & IC50 Reference Values

The following effective concentrations (IC50) are synthesized from comparative studies on human cell lines. Use these ranges to design your dose-response curves.

Cell Line	Tissue Origin	IC50 Range (µM)	Biological Effect	Reference Context
MDA-MB-231	Breast (TNBC)	4.0 - 7.0 µM	Apoptosis induction; G1 cell cycle arrest	High potency in TNBC models. [1]
MCF-7	Breast (ER+)	5.0 - 8.0 µM	Autophagy induction; LC3-II upregulation	Slightly less sensitive than TNBC.
HCT-8	Colon	2.1 - 6.5 µM	Inhibition of migration/invasion	High sensitivity.
HL-60	Leukemia	~33.5 µM	Inhibition of LTB4 production	Moderate cytotoxicity; anti-inflammatory focus. [2]
RAW 264.7	Macrophage	6.4 - 16.4 µM	Inhibition of TNF-α / IL-1β release	Anti-inflammatory model (Non-cytotoxic range).
HepG2	Liver	10 - 25 µM	MET inhibition; Apoptosis	Often used to study MDR reversal.

Recommended Working Concentrations

- Screening (Cell Viability): 0.1, 0.5, 1, 5, 10, 20, 50, 100 µM.
- Mechanistic Studies (Signaling): 5 µM and 10 µM (typically sub-lethal for <24h).

- Vehicle Control: DMSO concentration must remain < 0.1% (v/v) in the final culture medium to avoid solvent toxicity.
 - Example: To achieve 10 μ M in 10 mL media, add 10 μ L of 10 mM Stock. (0.1% DMSO).

Mechanism of Action Visualization

The following diagram illustrates the compound's dual-action pathway: inhibition of the MET/PI3K axis in cancer cells and suppression of NF- κ B in inflammatory cells.



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Caption: **7-Hydroxy-5,8-Dimethoxyflavone** inhibits c-MET/PI3K signaling to induce apoptosis and blocks NF- κ B translocation to reduce inflammation.[3][4]

Detailed Experimental Protocol

Protocol A: Determination of IC₅₀ (MTT Assay)

Objective: Establish the precise lethal dose for your specific cell line.

- Cell Seeding:
 - Seed cells in 96-well plates at a density of 5,000 - 8,000 cells/well (depending on growth rate).
 - Incubate for 24 hours at 37°C, 5% CO₂ to allow attachment.
- Treatment Preparation:
 - Prepare intermediate dilutions in sterile PBS or serum-free media to keep DMSO constant.
 - Dilution Scheme:
 - Stock (10 mM) → 1:100 dilution → 100 μ M Working Solution (1% DMSO).
 - Serially dilute the 100 μ M solution to generate: 50, 25, 12.5, 6.25, 3.125 μ M.
 - Add 100 μ L of treatment media to wells. Final DMSO concentration should be 0.1%.
 - Include Vehicle Control (0.1% DMSO only) and Blank (media only).
- Incubation:
 - Incubate for 48 hours (standard) or 72 hours. 24 hours is often insufficient for flavonoid-induced apoptosis to manifest fully.
- MTT Addition:
 - Add 10 μ L of MTT reagent (5 mg/mL in PBS) to each well.

- Incubate for 3-4 hours until purple formazan crystals form.
- Solubilization & Readout:
 - Aspirate media carefully. Add 100 µL DMSO to dissolve crystals.
 - Shake plate for 10 mins.
 - Measure absorbance at 570 nm.
- Analysis:
 - Calculate % Viability = $(OD_{\text{sample}} / OD_{\text{vehicle}}) \times 100$.
 - Plot Log(concentration) vs. % Viability to determine IC50.

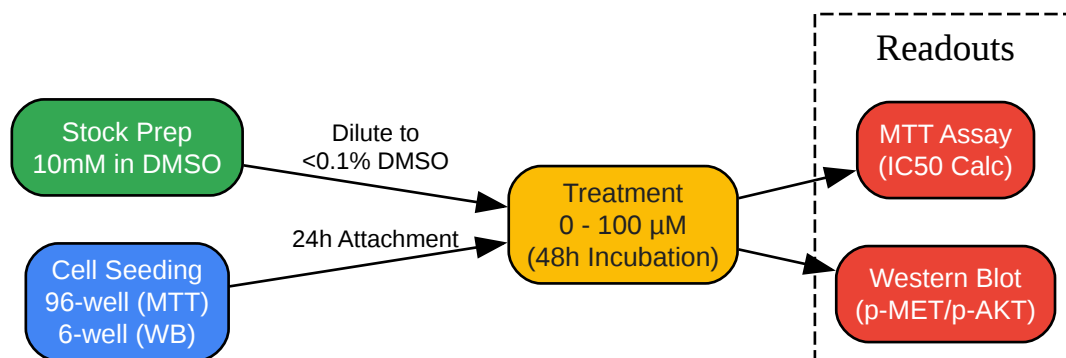
Protocol B: Western Blot for MET/AKT Pathway

Objective: Validate mechanism of action at sub-lethal doses.

- Treatment:
 - Seed cells in 6-well plates (3×10^5 cells/well).
 - Treat with 0, 5, 10, and 20 µM of **7-Hydroxy-5,8-Dimethoxyflavone** for 24 hours.
- Lysis:
 - Wash with ice-cold PBS.
 - Lyse using RIPA buffer + Protease/Phosphatase Inhibitors.
- Targets to Probe:
 - p-MET (Tyr1234/1235): Expect downregulation.
 - p-AKT (Ser473): Expect downregulation.
 - Bcl-2 / Bax: Expect shift in ratio towards Bax.

- GAPDH/ β -Actin: Loading control.

Experimental Workflow Diagram



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Caption: Step-by-step workflow from stock preparation to functional assays.

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 - (NIH/PMC)
- Anti-Inflammatory Activity (Macrophage Assays)
 - Mosloflavone shows promising anti-inflammatory activity via inhibition of TNF- α and IL-1 β . [7][8] (2016).[5][9][10] Establishes IC50 values for inflammatory cytokines in

J774A/RAW264.7 cells.

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- Compound Properties & Synonyms
 - PubChem Compound Summary for CID 188316: 5-Hydroxy-7,8-dimethoxyflavone.
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